

Commercial Availability and Technical Profile of 2-(1H-pyrrol-1-yl)pyridine

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Compound of Interest

Compound Name: **2-(1H-Pyrrol-1-yl)pyridine**

Cat. No.: **B1270338**

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An In-depth Guide for Researchers and Drug Development Professionals

Abstract

2-(1H-pyrrol-1-yl)pyridine is a heterocyclic aromatic compound of growing interest within the scientific community, particularly in the fields of medicinal chemistry, materials science, and chemical sensing. Its unique structural motif, featuring a pyridine ring linked to a pyrrole nucleus via a nitrogen atom, imparts specific electronic and coordination properties that make it a valuable building block for the synthesis of novel ligands, functional materials, and biologically active molecules. This technical guide provides a comprehensive overview of the commercial availability of **2-(1H-pyrrol-1-yl)pyridine**, details a representative synthetic protocol, and explores its potential applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

Commercial Suppliers and Availability

2-(1H-pyrrol-1-yl)pyridine (CAS No. 50966-74-0) is available from a range of chemical suppliers. The purity and quantity offered can vary, and pricing is typically available upon request from the respective vendors. Researchers are advised to consult the suppliers' websites for the most current information.

Supplier	Purity	Available Quantities	Notes
Antimex Chemical Limited	99%	Bulk (e.g., 25kg, 200kg drums)	Important raw material. [1]
2A Biotech	Not specified	Not specified	Catalog No.: 2A-9043375.
PubChem	Lists various chemical vendors. [2]		
Fisher Scientific	97%	10 g	For the related isomer 3-(1H-pyrrol-1-yl)pyridine. [3]

This table is for informational purposes and does not represent a complete list of all available suppliers. Pricing and availability are subject to change.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	[2] [4]
Molecular Weight	144.17 g/mol	[2] [4]
CAS Number	50966-74-0	[2]
IUPAC Name	2-(1H-pyrrol-1-yl)pyridine	[2]
InChI Key	AWOGYKQLZGNICG-UHFFFAOYSA-N	[2] [4]
SMILES	c1ccc(nc1)-n2cccc2	[4]

Experimental Protocols: Synthesis of Pyrrol-1-yl-Pyridine Derivatives

While a specific, detailed synthesis protocol for **2-(1H-pyrrol-1-yl)pyridine** is not readily available in the public domain, a representative photochemical method for a closely related

isomer, 4-(pyrrol-1-yl)pyridine, has been described and can serve as a foundational methodology. This synthesis involves the reaction of a chloropyridine hydrochloride with pyrrole under UV irradiation.[5]

3.1. Synthesis of 4-(pyrrol-1-yl)pyridine[5]

- Materials: 4-chloropyridine hydrochloride, freshly distilled pyrrole, methylene chloride, 10% hydrochloric acid, solid sodium carbonate.
- Procedure:
 - A solution of 4-chloropyridine hydrochloride (0.001 mol) in methylene chloride (100 mL) is prepared in a 250 mL quartz round-bottom flask.
 - The solution is stirred under a bubbling nitrogen gas stream for 1 hour.
 - Freshly distilled pyrrole (0.032 mol) is added to the mixture.
 - The reaction mixture is irradiated with UV light for approximately 6-12 minutes while stirring under a constant flow of nitrogen.
 - The product, 4-(pyrrol-1-yl)pyridine, is extracted with three washes of 10% hydrochloric acid (30 mL total volume).
 - The aqueous layer is separated and neutralized to a neutral pH using solid sodium carbonate.
 - The neutralized aqueous layer is then extracted with four washes of dichloromethane (20 mL total volume) to remove excess pyrrole and other organic impurities.

3.2. Purification and Characterization

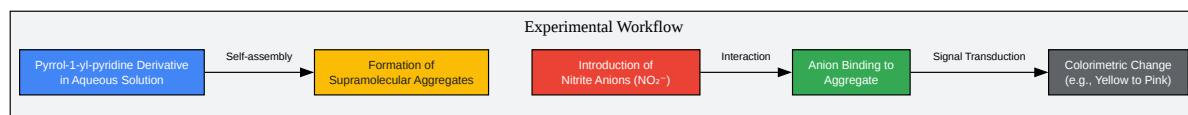
The synthesized compound can be further purified using standard techniques such as column chromatography. Characterization is typically performed using nuclear magnetic resonance (NMR) spectroscopy (^1H and ^{13}C NMR) and mass spectrometry to confirm the structure and purity of the final product.[5][6]

Applications in Research and Drug Development

The pyrrole-pyridine scaffold is a key structural element in various biologically active compounds and functional materials.

4.1. Anion Sensing

Derivatives of pyrrol-1-yl-pyridine have demonstrated potential as chemosensors for the detection of anions such as nitrite in aqueous solutions.^{[6][7]} These molecules can form supramolecular aggregates that exhibit a colorimetric change upon binding to the target anion, enabling naked-eye detection.^{[6][7]} This property is of significant interest for environmental monitoring and food safety applications.



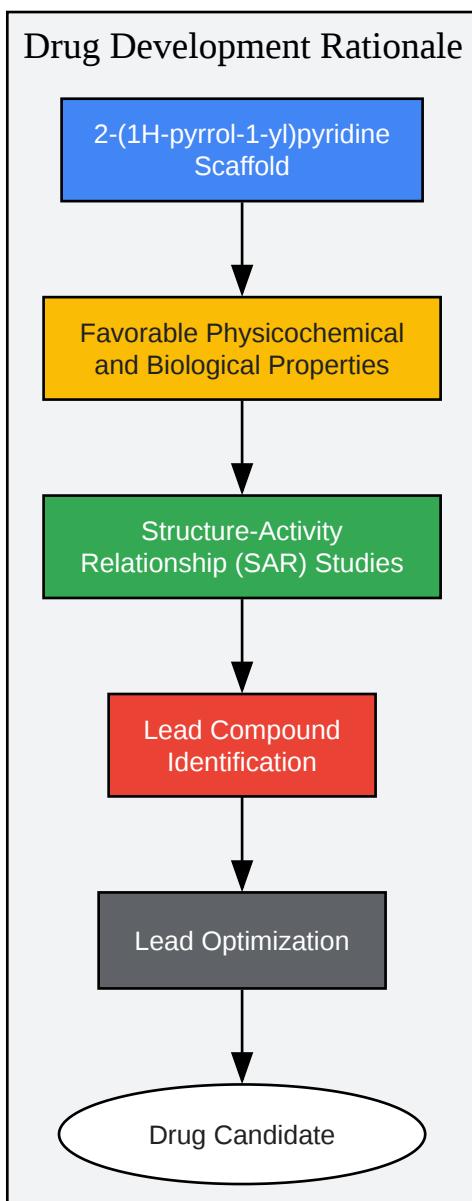
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Anion sensing workflow using a pyrrol-1-yl-pyridine derivative.

4.2. Medicinal Chemistry and Drug Development

The pyrrole-pyridine core is present in various pharmacologically active molecules. For instance, the broader class of pyrrolopyridines has been investigated for analgesic and sedative properties.^[8] Furthermore, related structures are found in compounds targeting neuronal nicotinic acetylcholine receptors, which are implicated in pain and neurodegenerative disorders.^[9] The unique electronic and hydrogen-bonding capabilities of the pyrrole-pyridine moiety make it an attractive scaffold for the design of novel therapeutic agents.

The synthesis of various pyrrole-pyridine based ligands, often through methods like the Suzuki coupling, highlights their importance in coordination chemistry and the development of metal-based therapeutics or imaging agents.^[10]



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Logical flow for drug development based on the pyrrole-pyridine scaffold.

Conclusion

2-(1H-pyrrol-1-yl)pyridine is a commercially available compound with significant potential for a wide range of research and development applications. Its utility as a precursor for novel materials, particularly in the realm of chemical sensors, is an active area of investigation. Furthermore, the prevalence of the pyrrole-pyridine scaffold in biologically active molecules underscores its importance for medicinal chemists and drug development professionals. The

synthetic methodologies, while requiring specialized equipment for photochemical reactions, are accessible and provide a pathway for the creation of diverse derivatives for further exploration. As research continues, the demand for and applications of **2-(1H-pyrrol-1-yl)pyridine** and its analogues are expected to expand.

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